

Personal protective equipment for handling ABT-751 hydrochloride

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Compound of Interest

Compound Name: ABT-751 hydrochloride

Cat. No.: B1600285

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Essential Safety and Handling Guide for ABT-751 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for handling **ABT-751 hydrochloride**, a potent antimitotic and antitumor agent. It includes detailed operational and disposal plans to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

ABT-751 hydrochloride is a sulfonamide that acts as a tubulin polymerization inhibitor by binding to the colchicine site on β -tubulin.[1] This action disrupts microtubule dynamics, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis.[2] It is also known to inhibit the AKT/mTOR and NF- κ B signaling pathways.[3][4]

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₇ N ₃ O ₄ S · HCl	
Molecular Weight	407.87 g/mol	
Appearance	Pink to purple powder	
Solubility	Soluble in DMSO (≥15 mg/mL)	
Storage Temperature	2-8°C, desiccated	
Storage Class	11 - Combustible Solids	

Hazard Identification and Safety Precautions

ABT-751 hydrochloride is classified as a hazardous substance. The following table summarizes its hazard classifications and precautionary statements.

Hazard Class	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	H335	May cause respiratory irritation

Precautionary Statement	Code	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
Prevention	P264	Wash skin thoroughly after handling.
Prevention	P270	Do not eat, drink or smoke when using this product.
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

Due to the hazardous nature of **ABT-751 hydrochloride**, strict adherence to PPE protocols is mandatory to prevent exposure.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 certified safety glasses with side shields or goggles
Skin and Body Protection	Lab Coat	Full-length laboratory coat
Respiratory Protection	Respirator	NIOSH-approved respirator for powders if handling outside a ventilated enclosure

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a designated, well-ventilated, and dry area at 2-8°C.
- Keep away from incompatible materials.

2. Preparation of Stock Solutions:

- All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood.
- To prepare a stock solution, dissolve **ABT-751 hydrochloride** in DMSO. For example, to make a 10 mM stock solution, dissolve 4.08 mg of the compound in 1 mL of DMSO.
- Vortex briefly to ensure complete dissolution.

- Store stock solutions in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

3. Use in Experiments:

- When adding the compound to cell cultures or other experimental systems, use appropriate precision pipettes and techniques to minimize aerosol formation.
- Always wear the recommended PPE.

Emergency Procedures

Spill Response:

- Evacuate: Immediately alert others in the area and evacuate the spill zone.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.
- Contain: For a small spill of solid material, gently cover it with a damp paper towel to avoid raising dust. For a liquid spill, contain it with absorbent material.
- Clean-up: Wearing appropriate PPE, carefully collect the spilled material and absorbent into a sealed, labeled hazardous waste container.
- Decontaminate: Clean the spill area with a suitable detergent and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

First Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- If on Skin: Remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do.

Seek immediate medical attention.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.

Disposal Plan

All waste materials containing **ABT-751 hydrochloride**, including unused compound, contaminated labware, and PPE, must be disposed of as hazardous chemical waste.

- Solid Waste: Collect in a clearly labeled, sealed, and puncture-resistant container.
- Liquid Waste: Collect in a labeled, leak-proof, and compatible container. Do not mix with other waste streams unless compatibility has been confirmed.
- Sharps: All sharps contaminated with **ABT-751 hydrochloride** must be disposed of in a designated sharps container for chemical waste.
- Disposal Request: Follow your institution's guidelines for hazardous waste disposal.

Experimental Protocols

In Vitro Cell Viability Assay (MTT Assay)

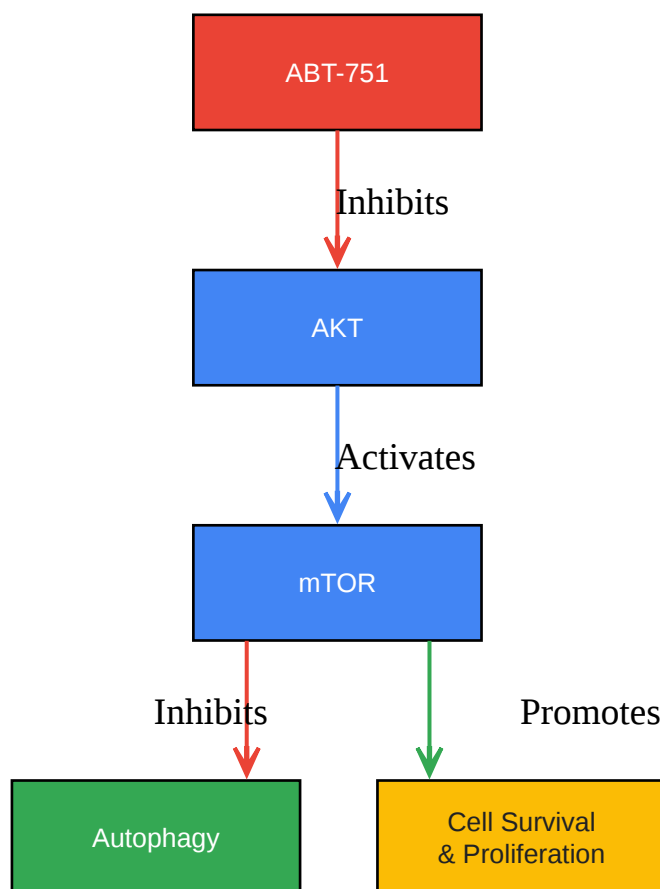
This protocol is a general guideline for assessing the cytotoxic effects of **ABT-751 hydrochloride** on cancer cell lines.

- Cell Seeding: Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for attachment.
- Compound Preparation: Prepare serial dilutions of **ABT-751 hydrochloride** in the appropriate cell culture medium.
- Treatment: Remove the old medium from the wells and add the medium containing different concentrations of **ABT-751 hydrochloride**. Include a vehicle control (DMSO) and a no-treatment control.
- Incubation: Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours).

- **MTT Addition:** Add MTT reagent to each well and incubate for 2-4 hours, allowing for the formation of formazan crystals.
- **Solubilization:** Add a solubilization solution (e.g., DMSO or a specialized detergent-based solution) to each well to dissolve the formazan crystals.
- **Absorbance Reading:** Measure the absorbance at the appropriate wavelength (typically 570 nm) using a microplate reader.
- **Data Analysis:** Calculate cell viability as a percentage of the control and determine the IC₅₀ value.

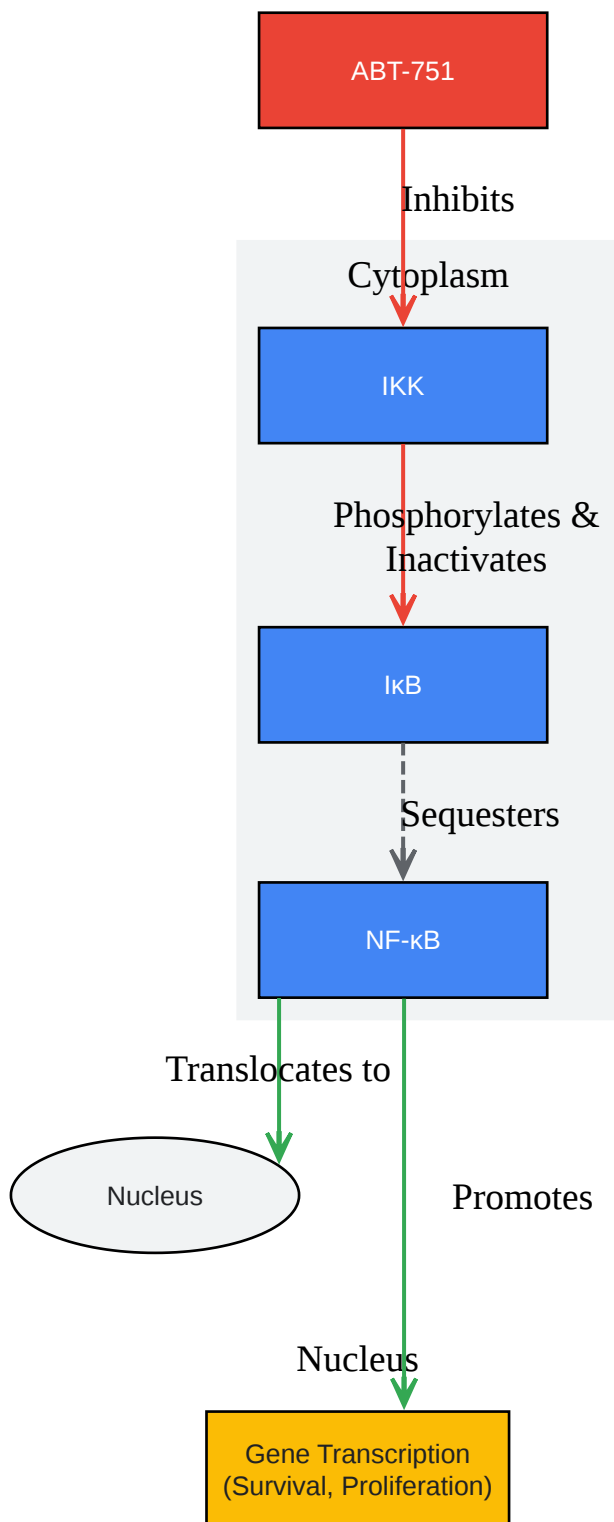
Signaling Pathway Diagrams

ABT-751 hydrochloride has been shown to inhibit key signaling pathways involved in cell survival and proliferation.



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Caption: Inhibition of the AKT/mTOR signaling pathway by ABT-751.



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Caption: Inhibition of the NF- κ B signaling pathway by ABT-751.

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